

Personal protective equipment for handling 4-Hydroxy-6-methoxyquinoline-3-carbonitrile

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Compound of Interest

Compound Name: 4-Hydroxy-6-methoxyquinoline-3-carbonitrile

Cat. No.: B081888

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Essential Safety and Handling Guide for 4-Hydroxy-6-methoxyquinoline-3-carbonitrile

Disclaimer: No specific Safety Data Sheet (SDS) for **4-Hydroxy-6-methoxyquinoline-3-carbonitrile** is publicly available. The following guidance is based on the safety profiles of structurally similar compounds, including other substituted quinolines and nitriles. This substance should be handled with a high degree of caution. This guide is intended for informational purposes and should be supplemented by a thorough, institution-specific risk assessment before handling.

This document provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Hydroxy-6-methoxyquinoline-3-carbonitrile**. Given the potential hazards associated with quinoline and nitrile functional groups, strict adherence to established safety protocols is imperative.

Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against chemical exposure. The following table summarizes the recommended PPE for handling **4-Hydroxy-6-methoxyquinoline-3-carbonitrile**, based on the hazards identified for similar compounds.

Body Part	Recommended Protection	Specifications and Remarks
Eyes/Face	Chemical Splash Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over the goggles, particularly when there is a risk of splashing or when handling larger quantities. [1] [2] [3]
Hands	Chemical-Resistant Gloves (Nitrile)	Disposable nitrile gloves are suitable for providing a physical barrier against brief contact. [4] For prolonged or immersive contact, consider double-gloving or using thicker gloves. Always inspect gloves for signs of degradation or punctures before use and discard them immediately if contaminated. [4]
Body	Laboratory Coat	A flame-retardant lab coat is recommended. Ensure the lab coat is fully buttoned.
Respiratory	NIOSH-approved Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if engineering controls are insufficient to maintain exposure below limits, or if irritation is experienced. [2] [3] A particulate filter may be appropriate for solid forms of the compound. [5]
Feet	Closed-Toed Shoes	Shoes must fully cover the feet to protect against spills.

Hazard Summary for Structurally Similar Compounds

The following table summarizes hazard information for compounds structurally related to **4-Hydroxy-6-methoxyquinoline-3-carbonitrile**. This data should be used to inform a conservative approach to handling the target compound.

Compound	CAS No.	Hazards
4-Chloro-7-hydroxy-6-methoxyquinoline-3-carbonitrile	263149-10-6	Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation). Signal Word: Warning.
8-Hydroxyquinoline	148-24-3	Hazard Statements: H301 (Toxic if swallowed), H317 (May cause an allergic skin reaction), H318 (Causes serious eye damage), H360 (May damage fertility or the unborn child), H410 (Very toxic to aquatic life with long lasting effects). Signal Word: Danger. [6]
6-Methoxyquinoline	5263-87-6	Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation). [3] Signal Word: Warning. [3]
4-Hydroxybenzonitrile	767-00-0	Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H402 (Harmful to aquatic life). Signal Word: Warning.

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential for minimizing risks.

1. Pre-Handling Preparations:

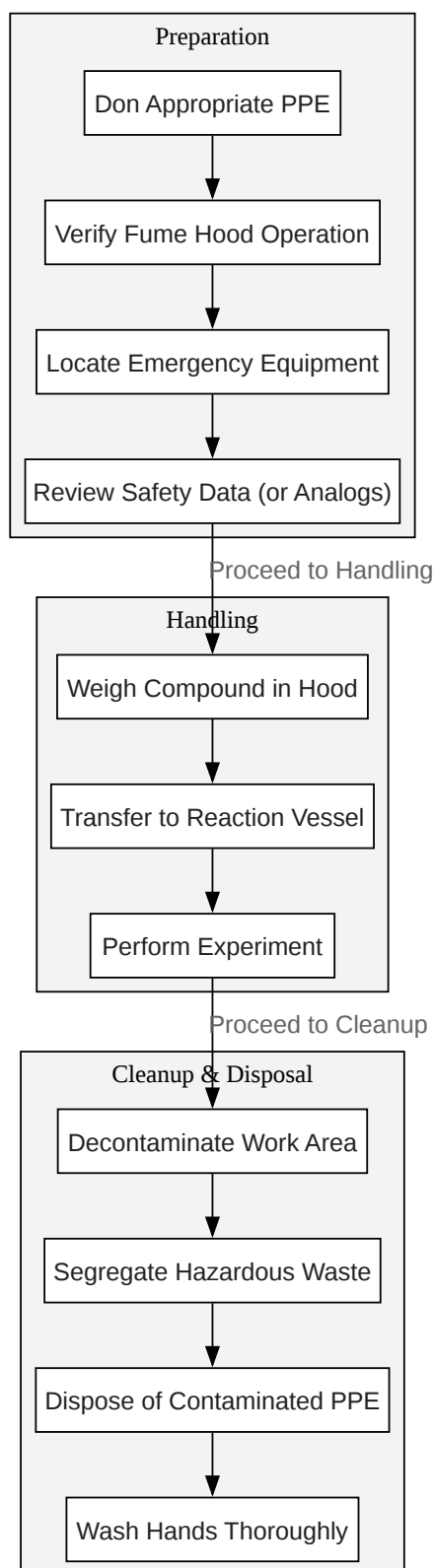
- **Training:** Ensure all personnel have been trained on the potential hazards and safe handling procedures for this class of compounds.
- **Designated Area:** All work with **4-Hydroxy-6-methoxyquinoline-3-carbonitrile** should be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)
- **Emergency Equipment:** Verify that a safety shower and an eyewash station are readily accessible and have been recently tested.
- **Spill Kit:** A chemical spill kit appropriate for solid, potentially toxic materials should be readily available.

2. Handling the Chemical:

- **Avoid Contact:** Take all necessary precautions to prevent direct contact with the skin, eyes, and clothing. Do not breathe dust or vapors.[\[1\]](#)
- **Weighing:** If the compound is a solid, weigh it within the fume hood.
- **Solution Preparation:** When preparing solutions, add the compound slowly to the solvent.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[5\]](#) Do not eat, drink, or smoke in the laboratory.[\[8\]](#)

3. Post-Handling Procedures:

- **Decontamination:** Clean the work area thoroughly after each use.
- **Storage:** Store **4-Hydroxy-6-methoxyquinoline-3-carbonitrile** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)[\[9\]](#)



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Safe handling workflow for **4-Hydroxy-6-methoxyquinoline-3-carbonitrile**.

Disposal Plan

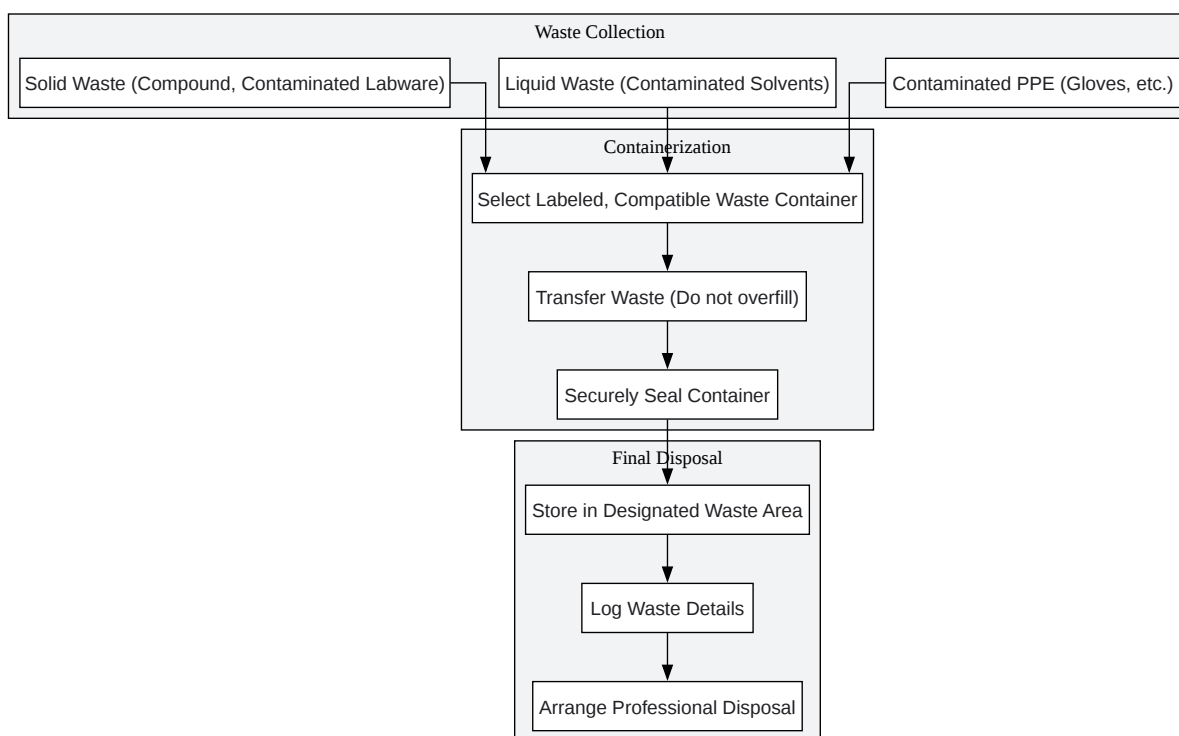
Proper disposal is critical to ensure laboratory and environmental safety.

1. Waste Classification:

- Based on its structure (a substituted quinoline), **4-Hydroxy-6-methoxyquinoline-3-carbonitrile** should be classified as hazardous chemical waste.[\[7\]](#)
- It should be segregated into the appropriate waste stream as determined by your institution's Environmental Health and Safety (EHS) department. Do not mix with other waste streams unless explicitly permitted.[\[10\]](#)

2. Step-by-Step Disposal Procedure:

- Container Selection:** Use a chemically resistant, leak-proof container with a secure lid. The container must be clearly labeled as "Hazardous Waste" and list "**4-Hydroxy-6-methoxyquinoline-3-carbonitrile**" as a component.[\[10\]](#)
- Waste Collection:** Carefully transfer the waste compound and any contaminated materials (e.g., gloves, weigh boats, absorbent pads) into the designated waste container. Avoid overfilling; do not exceed 80% capacity.[\[10\]](#)
- Storage:** Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.[\[10\]](#)
- Documentation:** Maintain a detailed log of the waste, including the chemical name, quantity, and date of accumulation.
- Professional Disposal:** Arrange for the collection and disposal of the waste by a certified hazardous waste management company, in accordance with all local, state, and federal regulations.[\[10\]](#)



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Disposal workflow for **4-Hydroxy-6-methoxyquinoline-3-carbonitrile**.

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